

A Technical Guide to the Geological Formation and Occurrence of Nobleite Deposits

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *nobleite*

Cat. No.: *B1172559*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the geological formation, occurrence, and synthetic production of **nobleite**, a rare borate mineral. The information is tailored for researchers, scientists, and professionals in drug development who may have an interest in the unique chemical properties and potential applications of borate minerals.

Introduction to Nobleite

Nobleite is a hydrated calcium borate mineral with the chemical formula $\text{CaB}_6\text{O}_9(\text{OH})_2 \cdot 3\text{H}_2\text{O}$. [1] First discovered in 1961 in Death Valley, California, it is named in honor of Levi F. Noble, a distinguished geologist with the U.S. Geological Survey, for his extensive contributions to the geology of the Death Valley region. [1] **Nobleite** is a structurally complex mineral and is of interest due to its unique boron-oxygen framework.

Mineralogical and Physical Properties

Nobleite is typically found as colorless to white, transparent to translucent platy crystals. [2] It has a pearly to sub-vitreous luster. A summary of its key properties is presented in Table 1.

Property	Value
Chemical Formula	$\text{CaB}_6\text{O}_9(\text{OH})_2 \cdot 3\text{H}_2\text{O}$
Crystal System	Monoclinic
Crystal Class	Prismatic (2/m)
Space Group	$P2_1/a$
Hardness (Mohs)	3
Specific Gravity	~2.09 g/cm ³
Cleavage	Perfect on {100}
Luster	Pearly to Sub-vitreous
Color	Colorless to White
Streak	White

A compilation of data from various mineralogical sources.

Geological Occurrence and Associated Minerals

Nobleite is a rare mineral with limited known occurrences. The primary and type locality is the Furnace Creek area of Death Valley, Inyo County, California, USA. It has also been identified in other arid regions, including localities in Chile and Argentina.[\[1\]](#)

In its natural setting, **nobleite** is found as a secondary mineral, formed as a recent incrustation. It is characteristically produced by the weathering of pre-existing borate minerals, primarily colemanite ($\text{Ca}_2\text{B}_6\text{O}_{11} \cdot 5\text{H}_2\text{O}$) and priceite ($\text{Ca}_4\text{B}_{10}\text{O}_{19} \cdot 7\text{H}_2\text{O}$), which occur in veins within altered olivine basalt and associated clastic rocks.[\[2\]](#)

Nobleite is found in association with a suite of other borate and evaporite minerals, indicative of its formation in an arid, alkaline environment. These associated minerals include:

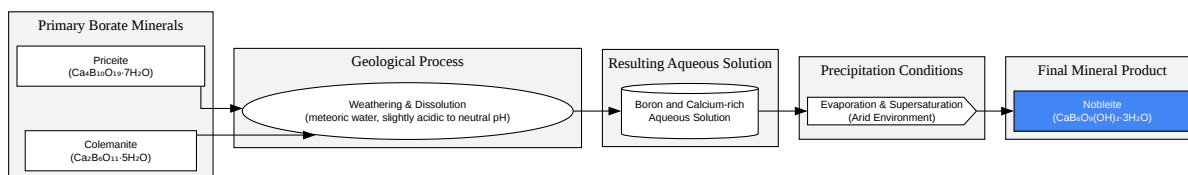
- Colemanite
- Priceite

- Meyerhofferite
- Gowerite
- Ulexite
- Ginorite
- Sassolite
- Gypsum
- Manganese Oxides

The geological setting of the Death Valley borate deposits is characterized by a history of volcanic activity and the presence of shallow, ephemeral lakes (playas). Boron-rich fluids, likely originating from volcanic hot springs, are considered the primary source of the extensive borate deposits in this region.[3] Subsequent diagenesis, weathering, and remobilization of these primary borates have led to the formation of a diverse range of secondary borate minerals, including **nobleite**. [3]

Geological Formation Pathway

The formation of **nobleite** is a result of the chemical weathering of primary calcium-bearing borate minerals in an arid environment. The process can be conceptualized as a multi-step pathway involving the dissolution of primary borates and the subsequent precipitation of **nobleite** under specific geochemical conditions.



[Click to download full resolution via product page](#)

*A conceptual diagram illustrating the geological formation pathway of **nobleite** through the weathering of primary borate minerals.*

Physicochemical Conditions of Formation

The precise physicochemical parameters for the natural formation of **nobleite** are not well-documented and are largely inferred from its geological context. In contrast, the conditions for its synthetic production have been described in more detail.

Parameter	Natural Formation (Inferred)	Synthetic Formation
Temperature	Low ambient temperatures, typical of near-surface weathering environments.	60°C to 105°C
Pressure	Atmospheric	Atmospheric
pH	Slightly acidic to neutral pH is inferred to facilitate the dissolution of primary borates.	Not explicitly stated, but the reaction of boric acid and lime suggests a resulting neutral to slightly alkaline pH.
Reactants	Colemanite, Priceite, Meteoric Water	Boric Acid (H_3BO_3), Lime (CaO or $\text{Ca}(\text{OH})_2$)
Solution Chemistry	Aqueous solution rich in dissolved calcium and boron species.	Aqueous slurry with a high concentration of undissolved solids.

Experimental Protocols for Nobleite Synthesis

The synthesis of **nobleite** (referred to as calcium hexaborate tetrahydrate in some literature) can be achieved through the reaction of boric acid and a calcium source, such as lime, in an aqueous slurry. The following is a generalized protocol based on published methods.

Reactants and Equipment:

- Boric Acid (H_3BO_3)
- Lime (Calcium Oxide, CaO , or Calcium Hydroxide, $\text{Ca}(\text{OH})_2$)
- Deionized Water
- Reaction vessel with heating and stirring capabilities
- Filtration apparatus

- Drying oven

Methodology:

- **Slurry Preparation:** An aqueous slurry is prepared by combining boric acid and lime in deionized water within the reaction vessel. The molar ratio of boric acid to water is a critical parameter, with ranges from approximately 0.25:1 to 0.5:1 being reported. The molar ratio of lime to boric acid is typically in the range of 0.05:1 to 0.15:1. A key aspect of the synthesis is maintaining a high concentration of undissolved solids in the reaction mixture.
- **Reaction Conditions:** The slurry is heated to a temperature in the range of 60°C to 105°C with continuous stirring. The reaction is allowed to proceed for a sufficient duration to ensure the formation of crystalline **nobleite**.
- **Product Separation:** Following the reaction period, the solid product is separated from the aqueous slurry by filtration.
- **Washing and Drying:** The collected crystalline solid is washed with water to remove any unreacted starting materials or soluble byproducts. The washed product is then dried in an oven at a moderate temperature (e.g., 80°C) to remove residual moisture.
- **Characterization:** The resulting crystalline material can be characterized using standard analytical techniques such as X-ray diffraction (XRD) to confirm the formation of the **nobleite** phase and scanning electron microscopy (SEM) to observe the crystal morphology.

Conclusion

Nobleite is a rare and structurally interesting calcium borate mineral whose formation is intrinsically linked to the weathering of primary borate deposits in arid, volcanic environments. While its natural occurrences are limited, its synthesis has been achieved under controlled laboratory conditions. A thorough understanding of both its natural formation and synthetic pathways is crucial for researchers interested in the geochemistry of borate minerals and for scientists exploring the potential applications of these unique materials. The detailed protocols for its synthesis provide a basis for further experimental investigation into the properties and potential uses of **nobleite**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hou.usra.edu [hou.usra.edu]
- 2. pubs.usgs.gov [pubs.usgs.gov]
- 3. OneMine | Borate Exploration And Mining In The Death Valley Region [onemine.org]
- To cite this document: BenchChem. [A Technical Guide to the Geological Formation and Occurrence of Nobleite Deposits]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172559#geological-formation-and-occurrence-of-nobleite-deposits>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

